

An In-Depth Technical Guide to 3-Propylcyclohex-2-en-1-one

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Compound of Interest

Compound Name: 3-Propylcyclohex-2-en-1-one

CAS No.: 6328-24-1

Cat. No.: B1606958

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Propylcyclohex-2-en-1-one is a cyclic ketone with potential applications in organic synthesis and as a building block for more complex molecules. This guide provides a comprehensive overview of its chemical identifiers, synthesis, properties, and relevant experimental protocols, designed to support researchers in its application.

Part 1: Core Identifiers and Chemical Properties

Accurate identification is critical for sourcing, regulatory compliance, and experimental reproducibility. The primary identifiers for **3-propylcyclohex-2-en-1-one** are detailed below.

Table 1: Key Identifiers for 3-Propylcyclohex-2-en-1-one[1]

Identifier	Value
CAS Number	6328-24-1
IUPAC Name	3-propylcyclohex-2-en-1-one
PubChem CID	238972
Molecular Formula	C ₉ H ₁₄ O
Molecular Weight	138.21 g/mol
SMILES	<chem>CCCC1=CC(=O)CCC1</chem>
InChI	InChI=1S/C9H14O/c1-2-4-8-5-3-6-9(10)7-8/h7H,2-6H2,1H3
InChIKey	PTKLGNSTURMLTG-UHFFFAOYSA-N
Synonyms	3-Propyl-2-cyclohexen-1-one, 3-Propyl-2-cyclohexenone

Note: It is important to distinguish **3-propylcyclohex-2-en-1-one** from its isomers and related compounds, such as 3-methyl-5-propylcyclohex-2-en-1-one (CAS No. 3720-16-9)[1][2][3][4][5] or 3-propylcyclopent-2-en-1-one (CAS No. 35953-18-5)[6], as their properties and applications may differ significantly.

Part 2: Synthesis and Mechanistic Insights

The synthesis of **3-propylcyclohex-2-en-1-one** and related α,β -unsaturated cyclohexenones is often achieved through the Robinson annulation. This powerful ring-forming reaction combines a Michael addition with an intramolecular aldol condensation.[7][8][9][10][11]

The Robinson Annulation: A Mechanistic Overview

Discovered by Robert Robinson in 1935, this reaction is a cornerstone for the creation of six-membered rings.[7] The general process involves the reaction of a ketone with a methyl vinyl ketone (or a derivative) to form an α,β -unsaturated ketone within a newly formed cyclohexane ring.[7]

The reaction proceeds in two main stages:

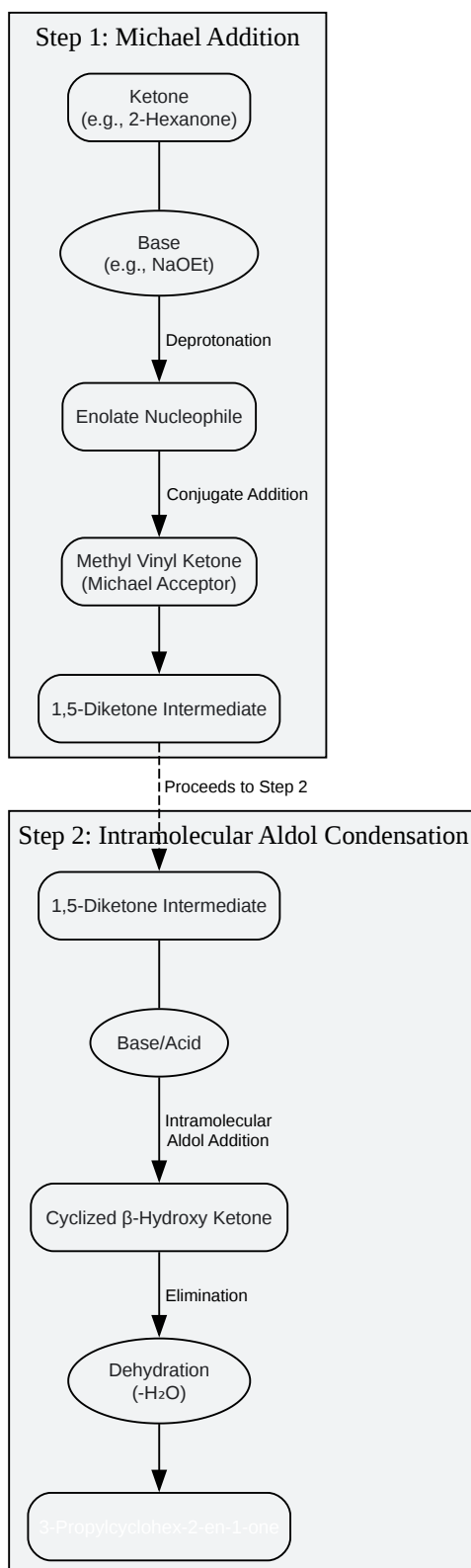
- Michael Addition: An enolate, formed from a ketone under basic or acidic conditions, acts as a nucleophile and adds to an α,β -unsaturated ketone acceptor. This conjugate addition results in the formation of a 1,5-diketone intermediate.^{[9][10]}
- Intramolecular Aldol Condensation: The newly formed 1,5-diketone then undergoes an intramolecular aldol reaction. A new enolate is formed, which then attacks the second carbonyl group, leading to cyclization and the formation of a six-membered ring. Subsequent dehydration (elimination of a water molecule) yields the final α,β -unsaturated cyclohexenone product.^{[9][11]}

Conceptual Synthesis Workflow

The synthesis of **3-propylcyclohex-2-en-1-one** via a Robinson annulation would conceptually involve the following reactants:

- Michael Donor: An enolate derived from a ketone that will provide the propyl group at the 3-position.
- Michael Acceptor: An α,β -unsaturated ketone that will form the cyclohexenone ring.

A plausible, though not explicitly detailed in the provided search results, synthetic route could involve the reaction of a propyl-containing Michael donor with a suitable acceptor.



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Caption: Conceptual workflow for Robinson Annulation synthesis.

Part 3: Experimental Protocol

While a specific, peer-reviewed protocol for the synthesis of **3-propylcyclohex-2-en-1-one** was not found, a general procedure for a Robinson annulation is provided below. This can be adapted by the experienced researcher for the specific target molecule.

General Protocol for Robinson Annulation[9]

Materials:

- Aldehyde or Ketone (1.0 eq)
- Methyl vinyl ketone (or other Michael acceptor) (5.0 eq)
- Triethylamine (4.0 eq)
- Dichloromethane (DCM)
- Methanol (MeOH)
- Sodium methoxide (3.0 eq, with a subsequent 1.0 eq addition)
- Saturated aqueous ammonium chloride
- Saturated aqueous sodium chloride (brine)
- Magnesium sulfate

Procedure:

- Michael Addition:
 - To a solution of the aldehyde or ketone (1.0 eq) in DCM, add triethylamine (4.0 eq) and freshly distilled methyl vinyl ketone (5.0 eq) at 23 °C.
 - Stir the mixture for 96 hours, protecting it from light.
 - Concentrate the mixture under reduced pressure to obtain the crude Michael adduct.

- Aldol Condensation and Cyclization:
 - Dissolve the crude Michael adduct in MeOH.
 - Add sodium methoxide (3.0 eq) in one portion while stirring at 23 °C.
 - After 24 hours, add another portion of sodium methoxide (1.0 eq).
 - After an additional 20 hours, quench the reaction by adding saturated aqueous ammonium chloride solution.
- Work-up and Purification:
 - Separate the layers and extract the aqueous layer with DCM.
 - Combine the organic layers, wash with brine, dry over magnesium sulfate, filter, and concentrate.
 - Purify the residue by flash column chromatography on silica gel to yield the annulation product.

Part 4: Applications in Research and Drug Development

Cyclohexenone derivatives are valuable intermediates in the synthesis of a wide range of organic compounds, including pharmaceuticals and natural products.^[12] Their utility stems from the reactive α,β -unsaturated ketone moiety, which can undergo various transformations.

- **Steroid Synthesis:** The Robinson annulation is a key step in the synthesis of steroids, such as cortisone and estrone.^{[7][10]} The formation of the characteristic fused ring system relies on this methodology.
- **Natural Product Synthesis:** This reaction has been employed in the total synthesis of complex natural products, including alkaloids like (+)-fawcettimine.^[7]
- **Pharmaceutical Scaffolds:** The cyclohexenone core is a common scaffold in medicinal chemistry, providing a rigid framework for the attachment of various functional groups to

explore structure-activity relationships.

Part 5: Safety and Handling

While a specific Safety Data Sheet (SDS) for **3-propylcyclohex-2-en-1-one** is not detailed in the search results, general safety precautions for handling similar chemical compounds should be followed.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[\[13\]](#)
- Ventilation: Use only in a well-ventilated area or with local exhaust ventilation.
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place. Store away from incompatible materials such as strong oxidizing agents.[\[13\]](#)

References

- PubChem. 3-Methyl-5-propylcyclohex-2-en-1-one. Available from: [\[Link\]](#)
- PubChem. **3-Propylcyclohex-2-en-1-one**. Available from: [\[Link\]](#)
- PubChem. 3-Propylcyclopent-2-en-1-one. Available from: [\[Link\]](#)
- PubChem. 3-(Prop-2-en-1-yl)cyclohex-2-en-1-one. Available from: [\[Link\]](#)
- PubChem. 3-(Prop-1-en-2-yl)cyclohexan-1-one. Available from: [\[Link\]](#)
- Safety Data Sheet. Generic SDS information. Not directly attributable to a specific vendor for the target compound.
- Wikipedia. Robinson annulation. Available from: [\[Link\]](#)
- NROChemistry. Robinson Annulation. Available from: [\[Link\]](#)
- Organic Syntheses. General experimental procedure example. Available from: [\[Link\]](#)

- PubChem. 3-Propylcyclohexan-1-one. Available from: [\[Link\]](#)
- J&K Scientific LLC. Robinson Annulation. Available from: [\[Link\]](#)
- OpenStax. The Robinson Annulation Reaction. Available from: [\[Link\]](#)
- Master Organic Chemistry. The Robinson Annulation. Available from: [\[Link\]](#)
- PrepChem.com. Synthesis of a. 3-Morpholino-2-cyclohexen-1-one. Available from: [\[Link\]](#)

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Sources

1. 3-Methyl-5-propylcyclohex-2-en-1-one | C₁₀H₁₆O | CID 3782139 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
2. chemscene.com [\[chemscene.com\]](https://chemscene.com)
3. 3720-16-9 Cas No. | 3-Methyl-5-propyl-cyclohex-2-en-1-one | Apollo [\[store.apolloscientific.co.uk\]](https://store.apolloscientific.co.uk)
4. 3-Methyl-5-propylcyclohex-2-enone | 3720-16-9 [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
5. 3720-16-9|3-Methyl-5-propylcyclohex-2-enone|BLD Pharm [\[bldpharm.com\]](https://bldpharm.com)
6. 3-Propylcyclopent-2-en-1-one | C₈H₁₂O | CID 22508065 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
7. Robinson annulation - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
8. Robinson Annulation | NROChemistry [\[nrochemistry.com\]](https://nrochemistry.com)
9. jk-sci.com [\[jk-sci.com\]](https://jk-sci.com)
10. 23.12 The Robinson Annulation Reaction - Organic Chemistry | OpenStax [\[openstax.org\]](https://openstax.org)
11. masterorganicchemistry.com [\[masterorganicchemistry.com\]](https://masterorganicchemistry.com)
12. biosynth.com [\[biosynth.com\]](https://biosynth.com)
13. tcichemicals.com [\[tcichemicals.com\]](https://tcichemicals.com)

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